

Proper Disposal Procedures: *tert*-Butyl 2-oxopentanoate[1][2]

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Compound of Interest

Compound Name: *tert*-Butyl 2-oxopentanoate

CAS No.: 88945-69-1

Cat. No.: B8707937

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Executive Summary & Immediate Classification

Current Status:***tert*-Butyl 2-oxopentanoate** (CAS: 88945-69-1) is a combustible organic ester. Disposal Class:Non-Halogenated Organic Solvent Waste. Critical Directive: Under no circumstances should this compound be discharged into municipal sewage systems or sinks. Its lipophilic nature and stability prevent effective degradation in standard water treatment facilities, posing a risk of environmental bioaccumulation.

Chemical Profile & Hazard Assessment

To ensure safe handling, the disposal officer must understand the physicochemical properties that dictate waste stream compatibility.

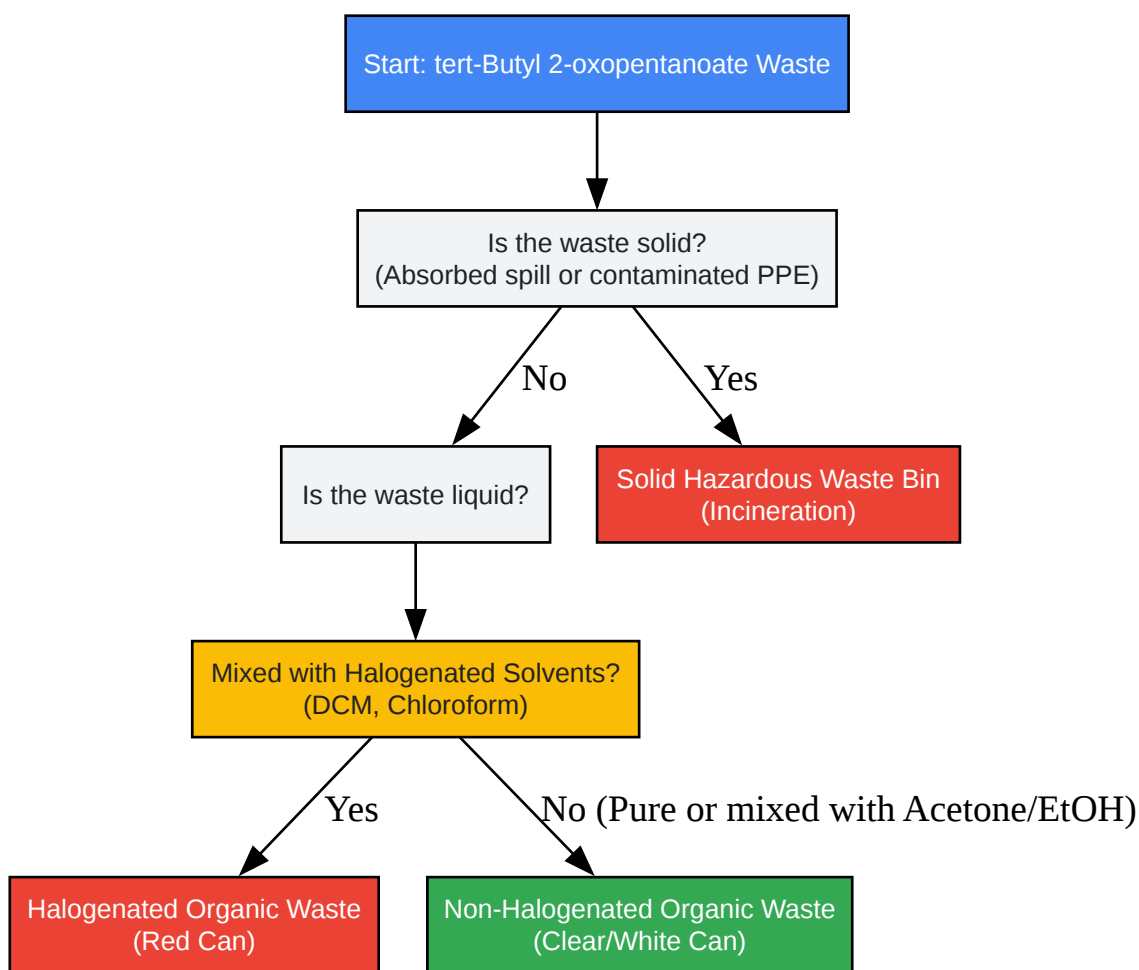
Property	Specification	Operational Implication
CAS Number	88945-69-1	Use for waste manifest labeling.
Chemical Structure	Alpha-keto ester	Prone to hydrolysis in strong acid/base; segregate from corrosives.
Flash Point	~80–90°C (Predicted)	Classified as Combustible (Class IIIA). Keep away from oxidizers. [1] [2]
Solubility	Low in water; High in organics	Must be dissolved in compatible solvents (e.g., Acetone, EtOH) for rinsing.
Stability	Acid-labile (tert-butyl group)	Avoid mixing with strong mineral acids in waste containers to prevent isobutylene gas evolution.

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*Senior Scientist Insight: Do not confuse this compound with organic peroxides often containing "tert-butyl" in the name (e.g., tert-butyl hydroperoxide). **tert-Butyl 2-oxopentanoate** is an ester and does not possess the shock-sensitivity of peroxides, but it remains a flammability hazard.*

Waste Segregation Protocol

Proper segregation is the primary defense against laboratory accidents. Use the following logic to determine the correct waste stream.



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Figure 1: Decision logic for segregating **tert-butyl 2-oxopentanoate** waste streams.

Disposal Workflows

Scenario A: Bulk Liquid Disposal (Expired or Unused Stock)

Objective: Transfer pure chemical to waste stream without generating secondary hazards.

- PPE Verification: Don nitrile gloves, safety glasses, and a flame-resistant lab coat.
- Container Selection: Select a High-Density Polyethylene (HDPE) or glass waste container labeled "Non-Halogenated Organic Waste."

- **Compatibility Check:** Ensure the waste container does not contain concentrated nitric acid or strong oxidizers.
- **Transfer:** Pour the liquid slowly into the waste container using a funnel to prevent splashing.
- **Rinsing:** Rinse the original bottle twice with a minimal volume of acetone or ethanol. Add these rinses to the same waste container.
- **Labeling:** Deface the original bottle label. Mark the waste tag with "**tert-Butyl 2-oxopentanoate**" and "Esters."

Scenario B: Trace Residue & Vial Cleanup

Objective: Clean glassware/vials for reuse or glass disposal.

- **Solvent Wash:** Dissolve residual oil in the vial with 1–2 mL of acetone.
- **Transfer:** Decant the acetone wash into the "Non-Halogenated Organic Waste" container.
- **Evaporation (Optional for <0.1 mL):** If the residue is microscopic, the open vial may be placed in the back of a fume hood to allow trace solvent to evaporate before placing the glass in the broken glass bin. Note: This is only for trace residues, not bulk liquid.

Scenario C: Spill Response (Emergency Procedure)

Objective: Contain and neutralize a benchtop spill (>5 mL).

- **Secure Area:** Extinguish all nearby ignition sources (Bunsen burners, hot plates).
- **Containment:** Encircle the spill with an inert absorbent material (vermiculite, dry sand, or commercial spill pads).[3] Do not use paper towels alone for large spills, as this increases surface area for flammability.
- **Absorption:** Allow the material to absorb the liquid completely.
- **Collection:** Scoop the contaminated absorbent into a wide-mouth jar or heavy-duty hazardous waste bag.

- Disposal: Label as "Solid Debris Contaminated with Flammable Ester" and dispose of via the solid hazardous waste stream.

Scientific Rationale & Mechanism

The disposal protocols above are grounded in the chemical stability of the tert-butyl ester moiety.

- Hydrolysis Risk: Under acidic conditions ($\text{pH} < 3$), the tert-butyl group cleaves to form isobutylene (gas) and 2-oxopentanoic acid. If this occurs inside a sealed waste bottle, pressure can build up, leading to a rupture.^[4]
 - Self-Validating Step: Always leave 10% headspace in waste containers to accommodate potential off-gassing.
- Incineration: The ultimate fate of this waste stream is high-temperature incineration. The compound consists solely of Carbon, Hydrogen, and Oxygen, allowing it to burn cleanly to CO_2 and H_2O without generating toxic ash or heavy metals.

References

- National Institutes of Health (NIH) - PubChem.tert-Butyl 4-oxopentanoate Compound Summary (Analogous Structure). Retrieved from [\[Link\]](#)
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